

Application Notes & Protocols for Solid-Phase Extraction of Cephapirin from Biological Matrices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Cephapirin
Cat. No.:	B13393267

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: Cephapirin is a first-generation cephalosporin antibiotic extensively used in veterinary medicine, particularly for treating mastitis in dairy cattle.^[1] Monitoring its residue levels in biological matrices such as milk, plasma, urine, and feces is crucial for ensuring food safety, adhering to regulatory limits, and studying the drug's pharmacokinetic profile.^{[1][2]} Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of cephapirin from these complex biological samples prior to analysis by methods like High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[2] This document provides detailed protocols and performance data for the SPE of cephapirin.

Experimental Protocols

The following protocols are generalized from validated methods for the extraction of cephapirin from various biological matrices. The primary methods involve protein precipitation followed by SPE cleanup using C18 or hydrophilic-lipophilic-balanced (HLB) cartridges.^{[2][3][4]}

1. Protocol for Cephapirin Extraction from Bovine Milk

This protocol is adapted from methods utilizing C18 SPE cartridges for cleanup and subsequent analysis by LC-UV or LC-MS/MS.^{[3][5]}

- Sample Preparation (Protein Precipitation):
 - To a 10 mL centrifuge tube, add 5 mL of raw bovine milk.
 - Add 10 mL of acetonitrile to precipitate the proteins.[\[3\]](#)
 - Vortex vigorously for 1 minute and centrifuge at 4000 rpm for 10 minutes.
 - Carefully collect the supernatant.[\[3\]](#)
 - Reduce the acetonitrile from the supernatant under reduced pressure in a water bath at 40-50°C.[\[5\]](#)
 - Mix the remaining aqueous extract with purified water before loading onto the SPE cartridge.[\[3\]\[5\]](#)
- Solid-Phase Extraction (C18 Cartridge):
 - Conditioning: Condition a C18 SPE cartridge (e.g., 500 mg, 3 mL) by passing 5 mL of methanol, followed by 5 mL of purified water.[\[6\]\[7\]](#) Ensure the cartridge does not go dry.
 - Loading: Load the prepared sample extract onto the cartridge at a slow, consistent flow rate (e.g., 1 drop per second).[\[6\]](#)
 - Washing: Wash the cartridge with 5 mL of purified water to remove interfering substances.[\[7\]](#)
 - Drying: Dry the cartridge under a stream of nitrogen or by vacuum for 10-15 minutes.
 - Elution: Elute the retained cephapirin with 5 mL of acetonitrile into a clean collection tube.[\[3\]\[5\]](#)
 - Final Preparation: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in a suitable volume of mobile phase for chromatographic analysis.[\[3\]\[5\]](#)

2. Protocol for Cephapirin Extraction from Bovine Urine & Feces

This protocol uses a hydrophilic-lipophilic-balanced (HLB) SPE cartridge, which is effective for complex matrices like urine and feces.[2][4]

- Sample Preparation:

- Urine: Centrifuge the urine sample to remove particulates. Dilute the supernatant with phosphate buffer (0.05 M).
- Feces: Homogenize a known weight of feces with a 50:50 (v/v) mixture of phosphate buffer (0.05 M) and methanol.[4] Centrifuge the mixture and collect the supernatant for SPE.

- Solid-Phase Extraction (HLB Cartridge):

- Conditioning: Condition an HLB SPE cartridge (e.g., 60 mg, 3 cm³) with 3 mL of methanol, followed by 3 mL of purified water, and finally 3 mL of phosphate buffer.[2]
- Loading: Load the prepared supernatant onto the conditioned cartridge.
- Washing: Wash the cartridge with 3 mL of phosphate buffer followed by 3 mL of purified water.[2]
- Drying: Dry the cartridge thoroughly under vacuum.
- Elution: Elute cephapirin sequentially with 3 mL of methanol followed by 3 mL of acetonitrile.[2]
- Final Preparation: Combine the eluates and evaporate to dryness. Reconstitute the residue in a mobile phase for UPLC-MS/MS analysis.[2]

Workflow Visualization

The general workflow for the solid-phase extraction of cephapirin from biological samples is depicted below.

[Click to download full resolution via product page](#)

Caption: General workflow for Cephapirin extraction.

Quantitative Data Summary

The performance of SPE methods for cephapirin is summarized below. The data highlights the recovery, limit of quantification (LOQ), and limit of detection (LOD) achieved in different biological matrices.

Table 1: Method Performance for Cephapirin Extraction from Bovine Milk

SPE Sorbent	Analytical Method	Recovery (%)	LOQ (ng/mL)	LOD (ng/mL)	Reference
C18	LC-UV	79 - 87%	20	Not Reported	[3][5]
Molecularly Imprinted Polymer (MIP)	HPLC	> 60%	Not Reported	Not Reported	[8]

Table 2: Method Performance for Cephapirin Extraction from Other Matrices

Matrix	SPE Sorbent	Analytical Method	Recovery (%)	LOQ	LOD	Reference
Bovine Feces	HLB	UPLC-MS/MS	> 60% (64 - 73%)	4.02 µg/kg	Not Reported	[2][4]
Bovine Urine	HLB	UPLC-MS/MS	> 80% (81 - 84%)	0.96 µg/L	Not Reported	[2][4]
Cleaning Rinse Solution	None (Direct Injection)	UHPLC-MS/MS	80 - 120% (spiked)	0.4 ppb (ng/mL)	0.15 ppb (ng/mL)	[9][10][11][12]

Conclusion:

Solid-phase extraction, particularly using C18 and HLB sorbents, provides a robust and effective method for cleaning up and concentrating cephapirin from diverse and complex biological matrices. These methods demonstrate good to excellent recovery rates and achieve low limits of quantification necessary for residue monitoring and pharmacokinetic studies.[2][3] The choice of SPE sorbent and specific protocol can be optimized depending on the matrix and the sensitivity requirements of the subsequent analytical technique. The protocols and data presented here serve as a comprehensive guide for researchers developing and validating methods for cephapirin analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Development and Validation of a UPLC-MS/MS Method to Monitor Cephapirin Excretion in Dairy Cows following Intramammary Infusion - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

- 5. Determination of cephapirin and ceftiofur residues in bovine milk by liquid chromatography with ultraviolet detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. C18 Cartridge Solid Phase Extraction (SPE) for MS analysis | Cornell Institute of Biotechnology | Cornell University [biotech.cornell.edu]
- 7. chromatographyonline.com [chromatographyonline.com]
- 8. Convenient solid phase extraction of cephalosporins in milk using a molecularly imprinted polymer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. Development and Validation for Quantification of Cephapirin and Ceftiofur by Ultraperformance Liquid Chromatography with Triple Quadrupole Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Development and Validation for Quantification of Cephapirin and Ceftiofur by Ultraperformance Liquid Chromatography with Triple Quadrupole Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes & Protocols for Solid-Phase Extraction of Cephapirin from Biological Matrices]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13393267#solid-phase-extraction-for-cephapirin-from-biological-matrices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com